

Technical Support Center: Structure-Activity Relationship (SAR) Optimization of Thiazole Inhibitors

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Compound of Interest

Compound Name: 1-[(2-Methyl-1,3-thiazol-4-yl)methyl]piperidine
CAS No.: 17386-15-1
Cat. No.: B096762

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Welcome to the technical support center for researchers engaged in the SAR optimization of thiazole-based inhibitors. The thiazole ring is a privileged scaffold in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates due to its versatile chemical nature and ability to engage in various biological interactions.^{[1][2][3][4]} This guide is structured as a series of frequently asked questions (FAQs) and troubleshooting scenarios that you, as a drug discovery professional, might encounter. Our goal is to provide not just solutions, but the underlying rationale to empower your decision-making process.

Section 1: Core Concepts & FAQs in Thiazole SAR

This section addresses fundamental questions about leveraging the thiazole scaffold in your inhibitor design.

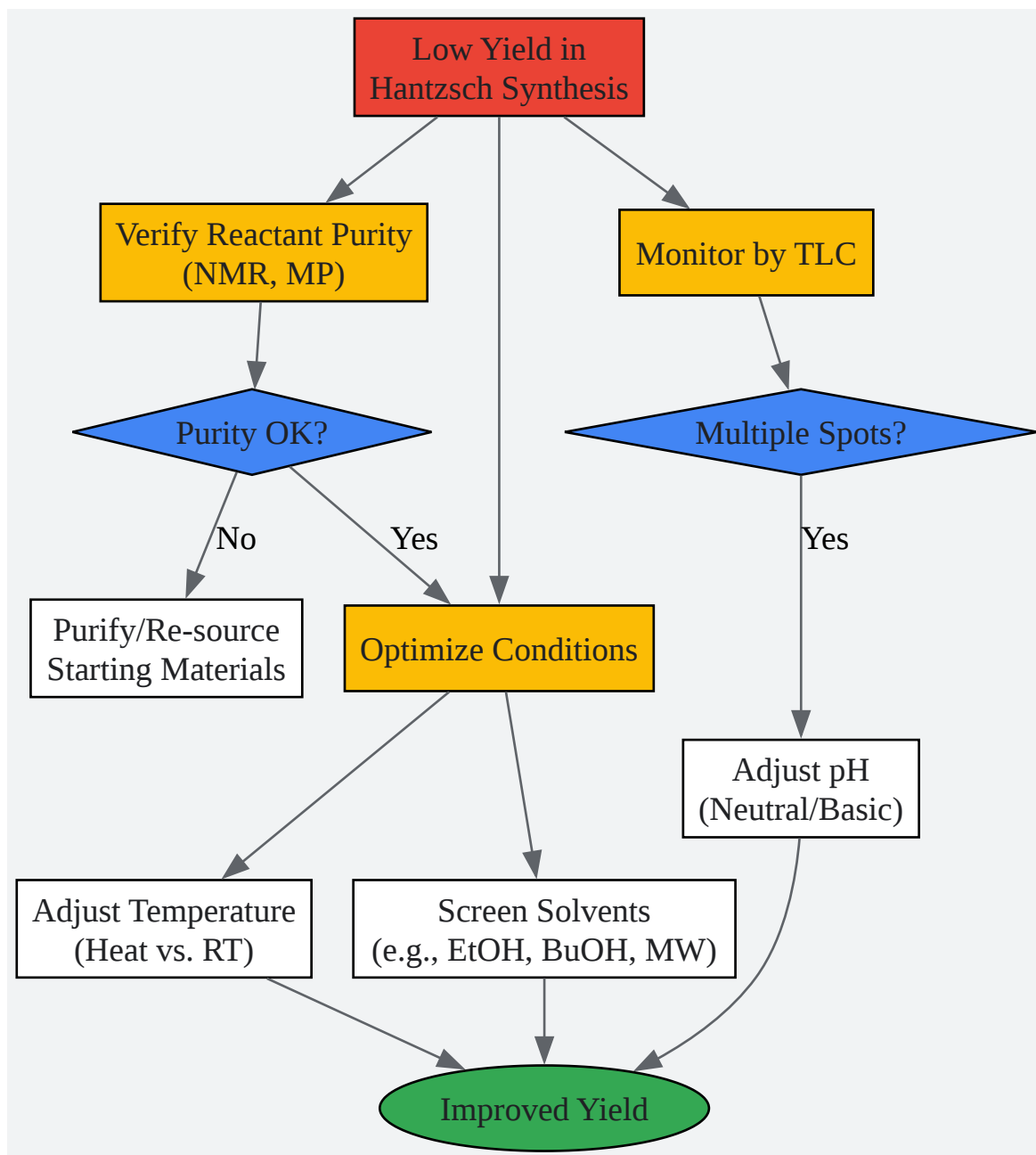
Q1: What makes the thiazole ring such a widely used scaffold in drug design?

The thiazole ring's popularity stems from its unique combination of electronic and structural features. As a five-membered heterocycle with both a nitrogen and a sulfur atom, it is an electron-rich aromatic system.^[2] This allows it to participate in a wide range of non-covalent interactions crucial for target binding, including hydrogen bonding (via the nitrogen atom), π - π stacking, and hydrophobic interactions. Furthermore, the ring is relatively stable metabolically and serves as a rigid core from which substituents can be projected in well-defined vectors to probe the binding pocket of a target enzyme or receptor.^{[3][5]} Its presence in numerous natural products and FDA-approved drugs like Dasatinib (anticancer) and Ritonavir (antiretroviral) highlights its proven success.^{[1][4]}

Q2: I'm starting an SAR campaign on a new thiazole hit. Which positions on the ring (C2, C4, C5) should I focus on, and why?

The strategic modification of the C2, C4, and C5 positions is the cornerstone of thiazole SAR. Each position offers distinct opportunities to modulate potency, selectivity, and physicochemical properties.

- **C2-Position:** Often considered the primary "warhead" position. Substituents here frequently point directly into the core of a binding site. It's an ideal location for groups that can act as hydrogen bond donors or acceptors to engage with key residues. However, be aware that 2-aminothiazoles can be susceptible to metabolic oxidation, which is a key liability to monitor.^{[6][7]}
- **C4-Position:** This position is critical for modulating the molecule's overall properties. Bulky or lipophilic groups at C4 can explore hydrophobic pockets and influence the orientation of the C2 substituent. Conversely, introducing polar groups here can be a powerful strategy to enhance aqueous solubility.^{[8][9]}
- **C5-Position:** The C5 position is often less electronically active and can be a valuable site for fine-tuning selectivity or introducing vectors for further substitution without drastically altering core binding interactions.^[10] SAR studies suggest that substitutions at this position can significantly impact the activity profile.^[10]



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